An In-depth Technical Guide to the Nuclide Gold-193

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Compound of Interest

Compound Name:	*Gold-193*
CAS No.:	*13982-20-2*
Cat. No.:	*B1217023*

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This technical guide provides a comprehensive overview of the nuclear properties, position in the chart of nuclides, and experimental data for **Gold-193** (^{193}Au). It is intended for researchers, scientists, and professionals in drug development who may utilize radionuclides in their work.

Position in the Chart of Nuclides

Gold-193 is a radioactive isotope of gold with 79 protons and 114 neutrons.[1] It is situated among the neutron-deficient isotopes of gold. In the chart of nuclides, it is surrounded by other gold isotopes, its isobaric neighbors (nuclides with the same mass number A=193), and its isotonic neighbors (nuclides with the same neutron number N=114). Its direct parent nuclide is Mercury-193 (^{193}Hg), and it decays into Platinum-193 (^{193}Pt).[2]

Nuclear Properties of **Gold-193** (Ground State)

The fundamental nuclear properties of the ground state of **Gold-193** are summarized in the table below. This data is crucial for understanding its stability, decay characteristics, and potential applications.

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Property	Value
Symbol	^{193}Au
Atomic Number (Z)	79
Neutron Number (N)	114
Mass Number (A)	193
Isotopic Mass	192.964150(11) u
Mass Excess	-33.394325 MeV[3]
Binding Energy per Nucleon	7.92411 MeV[3][4]
Half-life	17.65(15) hours[2][5]
Decay Mode	Electron Capture (EC)/β+ (100%)[2][6]
Decay Energy	1.075(9) MeV[2]
Daughter Isotope	^{193}Pt
Spin and Parity (Jπ)	3/2+[1][2]
Magnetic Dipole Moment	+0.1396(5) μN[2]
Quadrupole Moment	+0.664(20) barn[2]

Nuclear Isomers of **Gold-193**

Gold-193 has two known nuclear isomers, which are excited metastable states of the nucleus with longer half-lives than typical excited states. Their properties are distinct from the ground state and are detailed below.

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Property	Gold-193m1	Gold-193m2
Symbol	$^{193}m^{1}Au$	$^{193}m^{2}Au$
Excitation Energy	290.20(4) keV[5][7]	2486.7(6) keV[2][8]
Half-life	3.9(3) seconds[7][8]	150(50) nanoseconds[2][8]
Decay Modes	Isomeric Transition (IT) (99.97%)EC/β+ (0.03%)[7][8]	Isomeric Transition (IT)[8]
Daughter Isotope(s)	^{193}Au (via IT)^{193}Pt (via EC/β+)	^{193}Au
Spin and Parity (Jπ)	11/2-[1][7]	(31/2+)[2]
Magnetic Dipole Moment	6.18(9) μN[7]	-
Quadrupole Moment	+1.98(6) barn[7]	-

Decay Scheme of **Gold-193**

The decay of **Gold-193** and its parent nuclide follows a specific pathway. The primary parent of ^{193}Au is ^{193}Hg, which decays into ^{193}Au. Subsequently, ^{193}Au decays into ^{193}Pt. The isomers of **Gold-193** primarily decay via isomeric transition to the ground state.

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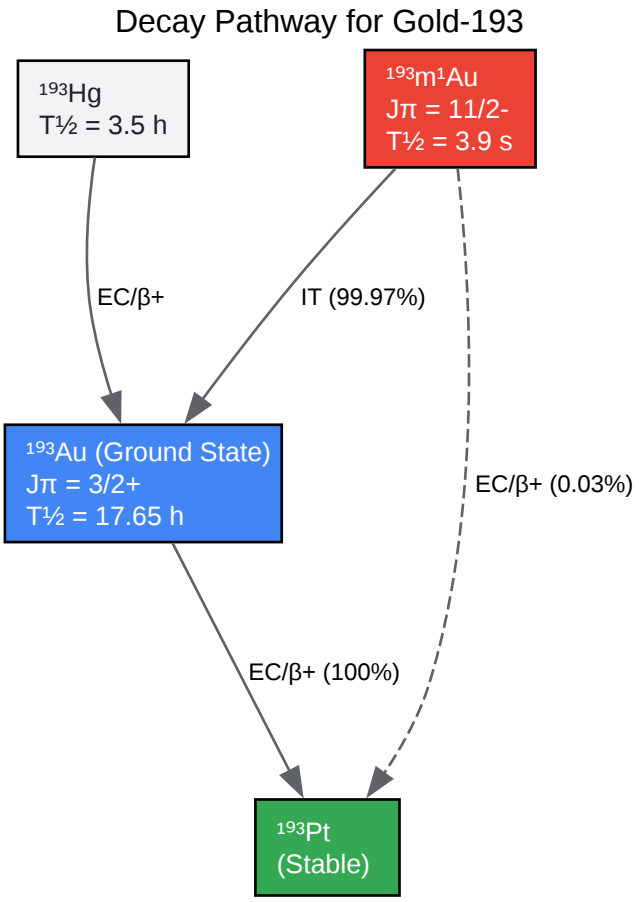

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Decay pathway leading to and from **Gold-193**.

Experimental Protocols

The production and characterization of **Gold-193** involve nuclear reactions and subsequent analysis. While specific proprietary protocols may vary, the general methodologies are outlined below.

Gold-193 is typically produced by irradiating a stable target with charged particles or neutrons in a cyclotron or nuclear reactor. A common production route involves the decay of its parent nuclide, Mercury-193.

Example Protocol: Production via (p,xn) or (d,xn) reactions on Platinum

- Target Preparation: A high-purity, thin foil of a stable platinum isotope (e.g., ^{194}Pt or ^{195}Pt) is prepared. The target thickness is optimized to maximize the yield of the desired reaction

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while minimizing energy loss of the incident beam.

- Irradiation: The platinum target is bombarded with a high-energy proton or deuteron beam from a cyclotron. The beam energy is selected to favor the $^{194}Pt(p,2n)^{193}Au$ or $^{195}Pt(p,3n)^{193}Au$ reaction channels.
- Cooling: After irradiation, the target is allowed to "cool" for a period to let short-lived, unwanted radionuclides decay.
- Chemical Separation: The gold radioisotopes are chemically separated from the bulk platinum target. This can be achieved through techniques such as solvent extraction or ion-exchange chromatography. For example, the irradiated target can be dissolved in aqua regia, and gold can be selectively extracted into an organic solvent like methyl isobutyl ketone (MIBK).
- Purification: The extracted **Gold-193** is further purified to remove any remaining contaminants, ensuring high radiochemical purity.

After production and separation, the properties and quantity of **Gold-193** must be determined.

Protocol: Gamma-Ray Spectroscopy for Half-life and Purity Determination

- Sample Preparation: A purified sample of **Gold-193** is prepared in a standard geometry (e.g., a vial or point source).
- Data Acquisition: The sample is placed in front of a high-purity germanium (HPGe) detector. The detector is shielded to reduce background radiation. Gamma-ray spectra are collected over a period of several half-lives.
- Spectral Analysis: The resulting spectra are analyzed to identify the characteristic gamma-ray energies emitted during the decay of **Gold-193** to Platinum-193. The purity of the sample can be assessed by searching for gamma peaks from other radionuclides.
- Half-life Measurement: The activity (proportional to the count rate in a characteristic photopeak) is measured at different time points. The half-life is determined by fitting the decay data to an exponential decay curve.

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- Activity Quantification: The absolute activity of the sample is determined by comparing the count rate to that of a calibrated source with similar gamma energies or by using the known detector efficiency for the specific geometry and energies.

Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for the production and analysis of **Gold-193**.

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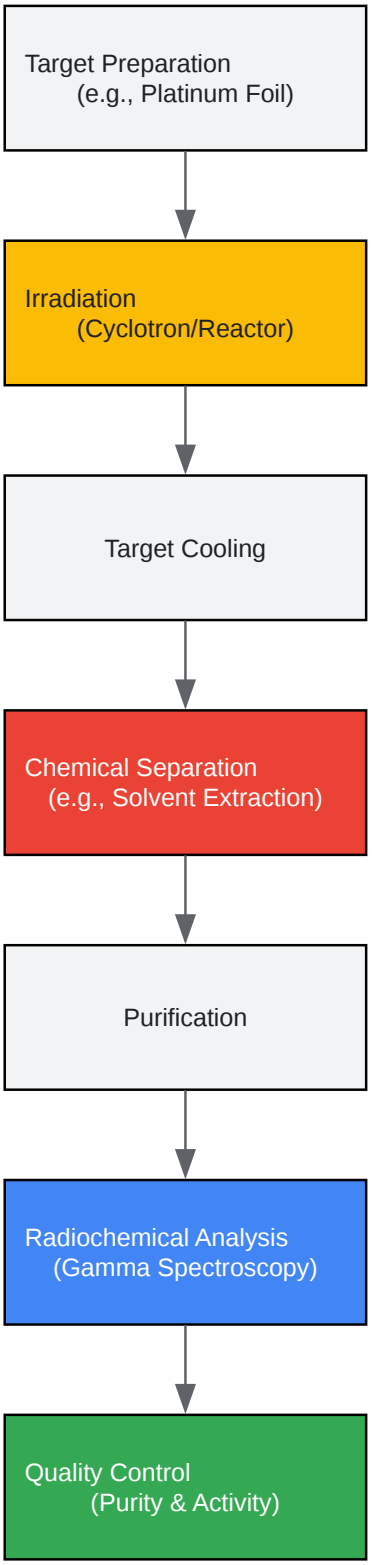
General Workflow for Gold-193 Production and Analysis



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A typical workflow for producing and analyzing **Gold-193**.

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